

Introduction: The Strategic Value of a Halogenated Oxindole Building Block

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Chloro-3,3-difluoroindolin-2-one

Cat. No.: B8798667

[Get Quote](#)

In the landscape of modern drug discovery, the strategic incorporation of halogen atoms, particularly chlorine and fluorine, can profoundly influence a molecule's pharmacological profile. The chlorine atom often enhances ligand-protein binding, improves pharmacokinetic parameters, and provides a vector for further chemical modification[1]. When combined with the metabolic stability and unique electronic properties conferred by gem-difluoro groups, the resulting chemical scaffold becomes a highly valuable asset for medicinal chemists.

5-Chloro-3,3-difluoroindolin-2-one (CAS: 197067-32-6) is an oxindole derivative that embodies this principle. As a synthetic building block, it provides researchers with a robust starting point for developing novel therapeutics targeting a range of biological pathways. Its utility has been demonstrated in the synthesis of inhibitors for mutant EGFR/BRAF pathways in cancer research and as a core component in the development of novel antithrombotic agents[2][3]. This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals, detailing its commercial availability, key properties, handling protocols, and synthetic utility.

Chemical and Physical Properties

A foundational understanding of a compound's properties is critical for its effective use in experimental design. The key physicochemical data for **5-Chloro-3,3-difluoroindolin-2-one** are summarized below.

Property	Value	Source
CAS Number	197067-32-6	[4]
Molecular Formula	C ₈ H ₄ ClF ₂ NO	[4]
Molecular Weight	203.57 g/mol	[4]
Appearance	Solid	
Melting Point	187-190 °C (decomposes)	[4]
Purity	Typically ≥98%	

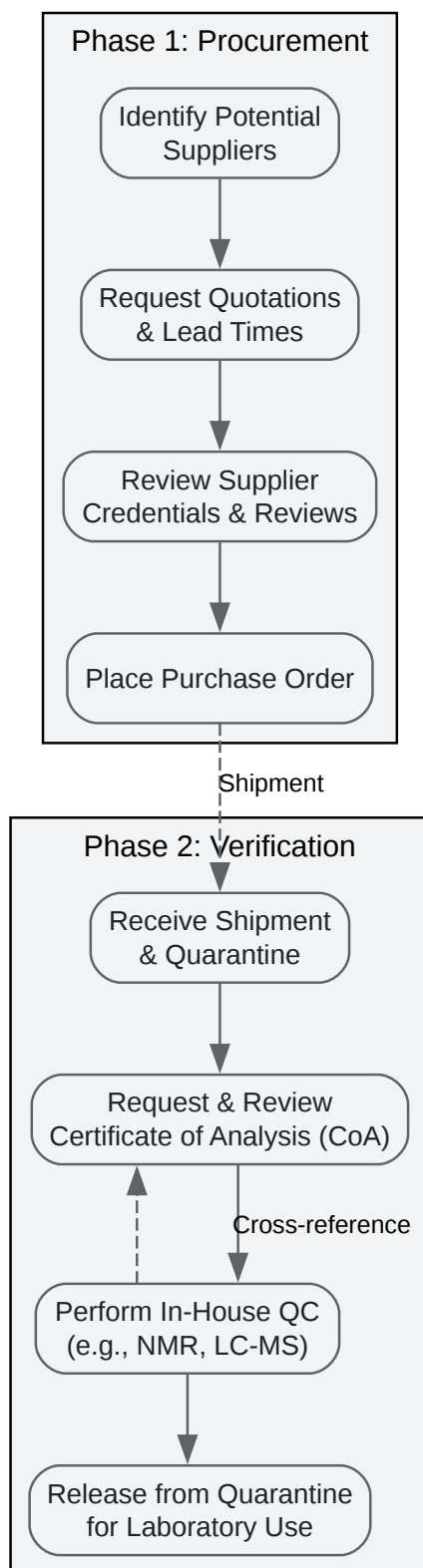
Commercial Availability and Sourcing

5-Chloro-3,3-difluoroindolin-2-one is available from several specialized chemical suppliers catering to the research and development sector. It is crucial to source this material from reputable vendors who can provide a comprehensive Certificate of Analysis (CoA) to ensure purity and batch-to-batch consistency.

Supplier	Product Name/SKU	Available Quantities	Notes
Dana Bioscience	5-Chloro-3,3-difluoroindolin-2-one (BD01264910)	250mg	Marketed for research purposes.[5]
Hoffman Fine Chemicals	5-Chloro-3,3-difluoro-2,3-dihydroindole-2-one	Custom quantities	Intended strictly for laboratory use.[4]

Sourcing and Verification Workflow

The process of acquiring and validating a critical chemical reagent is a self-validating system that ensures experimental integrity. The following workflow is recommended.

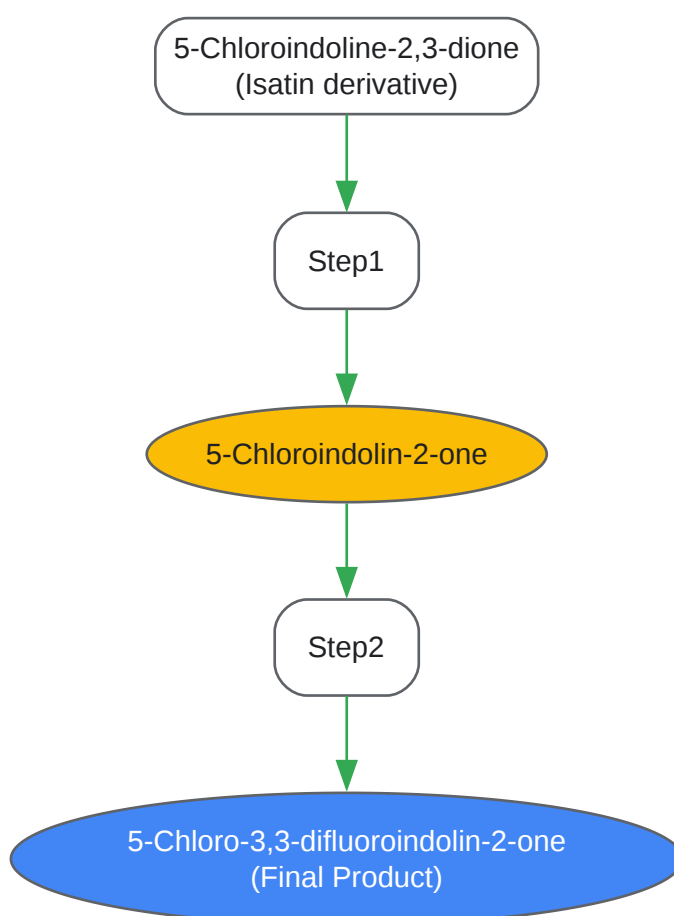


[Click to download full resolution via product page](#)

Caption: Recommended workflow for sourcing and verifying chemical reagents.

Overview of Synthetic Routes

Understanding the synthesis of **5-Chloro-3,3-difluoroindolin-2-one** provides insight into potential impurities. The synthesis generally proceeds via a two-stage process involving the formation of a ketone precursor followed by a fluorination step. This is analogous to the synthesis of similar structures like 5-Chloro-1,1-difluoroindan[6].



[Click to download full resolution via product page](#)

Caption: Generalized synthetic pathway for **5-Chloro-3,3-difluoroindolin-2-one**.

Applications in Research and Drug Development

The 5-chloro-oxindole core is a privileged scaffold in medicinal chemistry. Its derivatives have shown significant potential across various therapeutic areas:

- **Oncology:** Halogenated indole derivatives are explored as potent inhibitors of critical cancer-related pathways, such as EGFR and BRAF, which are often mutated in various malignancies[2].
- **Antithrombotic Agents:** The oxazolidinone class, which can be synthesized from precursors like **5-Chloro-3,3-difluoroindolin-2-one**, has yielded potent and selective Factor Xa inhibitors for the prevention of thromboembolic diseases[3].
- **Antimicrobial Agents:** The benzoxazolinone scaffold, which shares structural similarities, has been investigated for its antibacterial and antifungal properties, playing a role in the development of new anti-infective agents[7].

Safety, Handling, and Storage

Proper handling of **5-Chloro-3,3-difluoroindolin-2-one** is essential to ensure laboratory safety. The following guidelines are synthesized from available safety data sheets (SDS) and best practices.

Hazard Identification

- **Skin Corrosion/Irritation:** May cause skin irritation (Category 2). Avoid contact with skin.
- **Serious Eye Damage/Irritation:** Causes serious eye irritation (Category 2). Avoid contact with eyes.
- **Ingestion:** May be harmful if swallowed.

Recommended Protocols

Protocol Type	Detailed Steps
Personal Protective Equipment (PPE)	Always wear protective gloves, chemical safety goggles, and a laboratory coat. Ensure work is conducted in a well-ventilated area or under a chemical fume hood.
Handling	Avoid dust formation. Do not ingest or inhale. Wash hands and any exposed skin thoroughly after handling.
Storage	Keep containers tightly closed in a dry, cool, and well-ventilated place.
First Aid: Eyes	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.
First Aid: Skin	IF ON SKIN: Wash with plenty of soap and water. If skin irritation occurs, seek medical advice. Take off contaminated clothing.
Disposal	Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.

Exemplar Experimental Protocol: N-Arylation

To illustrate the utility of **5-Chloro-3,3-difluoroindolin-2-one** as a synthetic intermediate, the following is a representative, field-proven protocol for a Buchwald-Hartwig N-arylation reaction. This reaction is a common subsequent step for creating more complex molecules for screening.

Objective: To couple an aryl halide with the nitrogen of the indolinone core.

Materials:

- **5-Chloro-3,3-difluoroindolin-2-one** (1.0 eq)

- Aryl bromide or iodide (1.1 eq)
- Palladium catalyst (e.g., Pd₂(dba)₃, 2 mol%)
- Ligand (e.g., Xantphos, 4 mol%)
- Base (e.g., Cs₂CO₃, 2.0 eq)
- Anhydrous solvent (e.g., Toluene or Dioxane)

Step-by-Step Methodology:

- Inert Atmosphere: To an oven-dried reaction vessel, add the **5-Chloro-3,3-difluoroindolin-2-one**, aryl halide, base, palladium catalyst, and ligand.
- Evacuation and Backfill: Seal the vessel and evacuate and backfill with an inert gas (e.g., Argon or Nitrogen) three times. This is critical as palladium catalysts are sensitive to oxygen.
- Solvent Addition: Add the anhydrous solvent via syringe.
- Reaction: Heat the mixture to the desired temperature (typically 80-110 °C) and stir for the required time (monitor by TLC or LC-MS, usually 4-24 hours).
- Workup: Upon completion, cool the reaction to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and filter through a pad of celite to remove the catalyst and base.
- Purification: Concentrate the filtrate under reduced pressure. Purify the resulting crude product by column chromatography on silica gel to yield the desired N-arylated product.
- Characterization: Confirm the structure and purity of the final compound using ¹H NMR, ¹³C NMR, and HRMS.

References

- **5-Chloro-3,3-difluoroindolin-2-one** 250mg - Dana Bioscience. (n.d.). Dana Bioscience. Retrieved February 20, 2026, from [[Link](#)]

- CAS 197067-32-6 | 5-Chloro-3,3-difluoro-2,3-dihydroindole-2-one. (n.d.). Hoffman Fine Chemicals. Retrieved February 20, 2026, from [[Link](#)]
- STRUCTURE OF 5'-CHLORO-5,5"-DIFLUORO-1H,1"H- [3,3':3',3"-TERINDOL]-2'(1'H)-ONE. (2015, June 30). ResearchGate. Retrieved February 20, 2026, from [[Link](#)]
- Fang, W.-Y., et al. (2019). Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review. European Journal of Medicinal Chemistry. PMC. Retrieved February 20, 2026, from [[Link](#)]
- 5-Chloro-2,3-difluoropyridine | C5H2ClF2N | CID 2783248. (n.d.). PubChem. Retrieved February 20, 2026, from [[Link](#)]
- Preparation method of 5-chloro-2,3-difluoropyridine. (n.d.). Google Patents.
- Design, Synthesis, and Antiproliferative Activity of New 5-Chloro-indole-2-carboxylate and Pyrrolo[3,4-b]indol-3-one Derivatives as Potent Inhibitors of EGFR T790M/BRAF V600E Pathways. (2023, January 28). MDPI. Retrieved February 20, 2026, from [[Link](#)]
- Discovery of the novel antithrombotic agent 5-chloro-N-((5S)-2-oxo-3... (n.d.). SciSpace. Retrieved February 20, 2026, from [[Link](#)]
- Synthesis and screening of antibacterial and antifungal activity of 5-chloro-1,3-benzoxazol-2(3h)-one derivatives. (2012, August 1). PMC. Retrieved February 20, 2026, from [[Link](#)]
- A process for preparing 5-chloro-2,3-dihydro-1h-inden-1-one. (n.d.). Google Patents.
- 5-[Chloro(difluoro)methyl]-3-hydroxy-3-methyl-5-(trifluoromethyl)oxolan-2-one. (n.d.). Pharmaffiliates. Retrieved February 20, 2026, from [[Link](#)]
- "Magic Chloro": Profound Effects of the Chlorine Atom in Drug Discovery. (n.d.). GDCh.app. Retrieved February 20, 2026, from [[Link](#)]
- 5-Chloro-2,2-difluoro-1,3-benzodioxole | C7H3ClF2O2 | CID 10997868. (n.d.). PubChem. Retrieved February 20, 2026, from [[Link](#)]
- 5-Chloro-2,4-difluoroaniline | CAS#:348-65-2. (2025, August 26). Chemsrvc. Retrieved February 20, 2026, from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. gdch.app \[gdch.app\]](#)
- [2. mdpi.com \[mdpi.com\]](#)
- [3. scispace.com \[scispace.com\]](#)
- [4. hoffmanchemicals.com \[hoffmanchemicals.com\]](#)
- [5. danabiosci.com \[danabiosci.com\]](#)
- [6. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [7. Synthesis and screening of antibacterial and antifungal activity of 5-chloro-1,3-benzoxazol-2\(3 h\)-one derivatives - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Introduction: The Strategic Value of a Halogenated Oxindole Building Block]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8798667/docs#introduction-the-strategic-value-of-a-halogenated-oxindole-building-block\]](https://www.benchchem.com/product/b8798667/docs#introduction-the-strategic-value-of-a-halogenated-oxindole-building-block)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)